

An In-depth Technical Guide to the Chemical Profile of Nidurufin

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Nidurufin is a polyketide-derived anthraquinone, a class of secondary metabolites known for their diverse biological activities. It is primarily recognized as a key intermediate in the biosynthetic pathway of aflatoxins, a group of mycotoxins produced by fungi of the Aspergillus genus, notably Aspergillus nidulans.[1][2] The structural elucidation and chemical synthesis of **Nidurufin** are crucial for understanding the intricate mechanisms of aflatoxin biosynthesis and for developing potential inhibitors of this pathway to mitigate mycotoxin contamination in agriculture and food products. This guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental data for **Nidurufin**.

Chemical Structure and Properties

Nidurufin is a complex molecule characterized by a fused ring system. Its core is an anthraquinone structure, which is further elaborated with a dihydrobisfuran moiety. The stereochemistry of the molecule, particularly at the C-2' hydroxyl group, has been a subject of significant research as it is critical to its role in the biosynthetic conversion to subsequent intermediates in the aflatoxin pathway.[1]

General and Spectroscopic Data for Nidurufin



Property	Value	Reference
Molecular Formula	C20H16O8	[3]
Molecular Mass	384.34 g/mol	[3]
CAS Registry Number	28458-23-3	[3]
IUPAC Name	2,6-Epoxy-2H-anthra[2,3-b]oxocin-8,13-dione, 3,4,5,6-tetrahydro-5,7,9,11-tetrahydroxy-2-methyl-, (2S,5S,6R)-	[3]
InChI	InChI=1S/C20H16O8/c1-20-3- 2-10(22)19(28-20)15-12(27- 20)6-9-14(18(15)26)17(25)13- 8(16(9)24)4-7(21)5- 11(13)23/h4-6,10,19,21- 23,26H,2- 3H2,1H3/t10-,19-,20+/m0/s1	[3]
InChIKey	JJXUKZWOMSARJK- UUADDVKTSA-N	[3]
Canonical SMILES	O=C1C=2C=C(O)C=C(O)C2C(=O)C3=C(O)C4=C(OC5(OC4C (O)CC5)C)C=C13	[3]

Note: Detailed, tabulated NMR and mass spectrometry data for **Nidurufin** are not readily available in the public domain literature. The information provided is based on foundational chemical databases and biosynthetic studies.

Biosynthetic Pathway of Aflatoxin Involving Nidurufin

Nidurufin is a critical intermediate in the complex biosynthetic pathway of aflatoxins. The pathway begins with acetate and proceeds through a series of polyketide and anthraquinone intermediates. **Nidurufin** is formed from the hydroxylation of averufin. The specific



stereochemistry of **Nidurufin** is essential for the subsequent enzymatic rearrangement that leads to the formation of versicolorin A, a precursor to the highly toxic aflatoxins.[1]



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Figure 1. Simplified biosynthetic pathway of Aflatoxin B1 highlighting the position of Nidurufin.

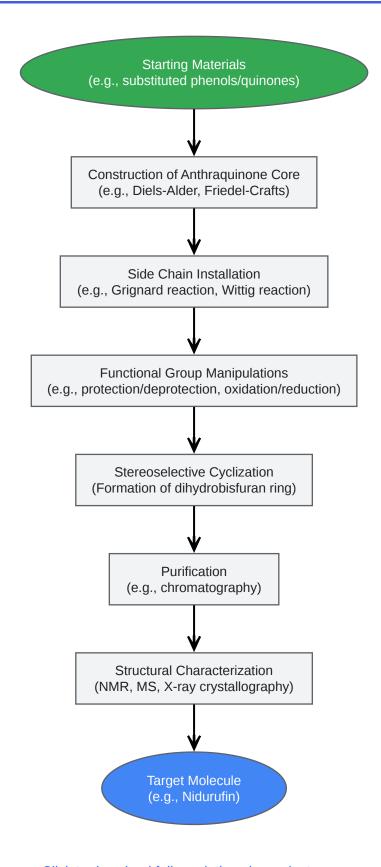
Experimental Protocols

Detailed experimental protocols for the total synthesis of **Nidurufin** are described in the chemical literature. The synthesis is a multi-step process often involving the construction of the anthraquinone core followed by the stereoselective formation of the dihydrobisfuran ring system. Due to the complexity and limited availability of detailed public protocols, a generalized workflow for the synthesis of related precursors is presented below.

General Workflow for the Synthesis of Aflatoxin Precursors

The synthesis of complex natural products like **Nidurufin** and its precursors typically involves a series of strategic chemical transformations. A general workflow is outlined below.





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Figure 2. Generalized workflow for the total synthesis of **Nidurufin** and related aflatoxin precursors.

Conclusion

Nidurufin remains a molecule of significant interest to chemists and biologists due to its central role in the biosynthesis of aflatoxins. While its fundamental chemical properties are well-documented, further research providing detailed spectroscopic and crystallographic data would be invaluable to the scientific community. The continued study of **Nidurufin** and its analogs will undoubtedly contribute to the development of novel strategies to combat mycotoxin contamination and may also unveil new avenues for drug discovery based on the anthraquinone scaffold.

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